Advanced Protocol: Metabolic Profiling & Quantification of N-Desmethylhydroxyterbinafine (DHTBN)

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Compound of Interest

Compound Name:	*N-Desmethylhydroxyterbinafine*
CAS No.:	*162227-14-7*
Cat. No.:	*B1145590*

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Introduction & Scientific Rationale

N-Desmethylhydroxyterbinafine (DHTBN) is a critical secondary metabolite of the antifungal agent Terbinafine.[1] While Terbinafine is primarily known for its inhibition of squalene epoxidase, its pharmacokinetic profile is defined by extensive hepatic metabolism involving at least seven CYP450 enzymes (notably CYP2C9, CYP1A2, and CYP3A4).

Why Target DHTBN?

In drug development and toxicology, measuring the parent drug alone is insufficient for Terbinafine due to its "metabolic sponge" nature. DHTBN represents a terminal detoxification marker resulting from two sequential oxidative steps:

- N-Demethylation: Loss of the methyl group from the tertiary amine.
- Hydroxylation: Oxidation of the aliphatic side chain or aromatic ring.

Monitoring DHTBN is essential for:

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- Mass Balance Studies: It accounts for a significant fraction of urinary elimination (polar conjugate precursors).
- Deep Clearance Profiling: It helps distinguish between primary metabolic failure (CYP inhibition) and secondary elimination blockages.
- Renal Safety Assessments: As a polar metabolite, its accumulation can indicate renal impairment, unlike the lipophilic parent compound.

Metabolic Pathway Map

The formation of DHTBN is not linear; it occurs via converging pathways. Understanding this grid is vital for interpreting kinetic data, as inhibition of one arm (e.g., CYP2C9 inhibition blocking demethylation) shifts flux toward the other (direct hydroxylation).

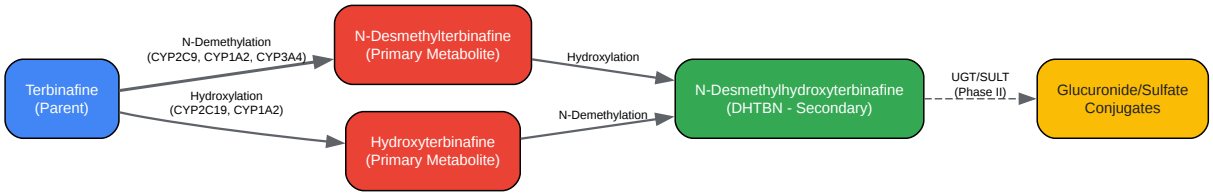

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Figure 1: Converging metabolic pathways leading to **N-Desmethylhydroxyterbinafine** (DHTBN). Note that DHTBN serves as a funnel for multiple primary metabolites before Phase II conjugation.

Experimental Protocol: In Vitro Formation Kinetics

This protocol describes the generation and isolation of DHTBN using Human Liver Microsomes (HLM). This is preferred over hepatocytes for kinetic phenotyping as it allows specific cofactor control.

A. Reagents & Materials[2][3]

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- Test System: Pooled Human Liver Microsomes (HLM) (20 mg/mL protein conc).
- Substrate: Terbinafine HCl (Purity >99%).
- Reference Standard: **N-Desmethylhydroxyterbinafine** (CAS: 162227-14-7).[2]
- Cofactor System: NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase, 3.3 mM MgCl2).
- Quench Solution: Ice-cold Acetonitrile (ACN) containing Internal Standard (Terbinafine-d7 or Propranolol).

B. Incubation Workflow

Critical Note: Because DHTBN is a secondary metabolite, a standard 30-minute incubation may yield insufficient signal. A "relay" incubation or extended time point is often required.

- Pre-incubation:
  - Mix HLM (final conc. 0.5 mg/mL) with Phosphate Buffer (100 mM, pH 7.4) and Terbinafine (1 µM to 100 µM titration) in 96-well plates.
  - Equilibrate at 37°C for 5 minutes.
- Reaction Initiation:
  - Add 20 µL of pre-warmed NADPH regenerating system.
  - Total reaction volume: 200 µL.
- Kinetic Phase:
  - Incubate at 37°C with shaking (400 rpm).
  - Timepoints: 0, 15, 30, 60, and 90 minutes. (90 min is crucial for secondary metabolite accumulation).
- Termination:

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- Add 600 µL ice-cold ACN/IS solution.
- Cover and vortex for 10 minutes.

- Clarification:
  - Centrifuge at 4,000 x g for 20 minutes at 4°C.
  - Transfer supernatant to LC-MS vials.

Analytical Method: LC-MS/MS Quantification

Quantifying DHTBN requires separating it from its regioisomers and the abundant N-desmethylterbinafine.

A. Chromatographic Conditions[5][6]

- Instrument: UHPLC coupled to Triple Quadrupole MS.
- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
  - 0-0.5 min: 5% B (Isocratic hold to elute salts)
  - 0.5-4.0 min: 5% -> 95% B (Linear gradient)
  - 4.0-5.0 min: 95% B (Wash)
  - 5.1 min: Re-equilibrate to 5% B.

B. Mass Spectrometry Parameters (MRM)

DHTBN (C20H23NO) has a molecular weight of ~293.41.

- Ionization: ESI Positive Mode.

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- Source Temp: 500°C.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Rationale
Terbinafine	292.2	141.1	30	Cleavage of naphthylmethyl group
N-Desmethylterbinafine	278.2	141.1	28	Conserved naphthylmethyl group
DHTBN (Target)	294.2	157.1	35	Hydroxylated naphthyl moiety
DHTBN (Alt Isomer)	294.2	141.1	32	Hydroxylation on side chain
IS (Terbinafine-d7)	299.2	148.1	30	Deuterated naphthyl group

Technical Insight: The transition 294.2 -> 157.1 is specific for hydroxylation on the naphthalene ring. The transition 294.2 -> 141.1 suggests hydroxylation on the t-butyl/side-chain (preserving the naphthyl group). You must monitor both to distinguish regioisomers.

Data Analysis & Interpretation

A. Calculation of Formation Clearance

Since DHTBN is a secondary metabolite, standard Michaelis-Menten kinetics (

) applied to the parent drug describes the disappearance of parent, not necessarily the formation of DHTBN.

To determine the formation rate of DHTBN (

):

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Note: This assumes linear formation. If a lag phase is observed (due to the requirement for primary metabolite buildup), calculate the rate from the linear portion of the curve (e.g., 30-90 min).

B. Interpreting the Ratio

The ratio of DHTBN / N-Desmethylterbinafine is a powerful metric for CYP phenotyping:

- High Ratio: Indicates efficient hydroxylation (CYP2C19/1A2 activity is high).
- Low Ratio: Indicates a blockage in the secondary step or rapid conjugation/elimination.

C. QC Acceptance Criteria

To ensure data integrity (Trustworthiness), the run must meet these criteria:

- Linearity: Calibration curve

  .
- Accuracy: QC samples (Low, Mid, High) within ±15% of nominal.
- IS Variation: Internal Standard peak area within ±20% of the mean across the run.
- Carryover: Blank sample after ULOQ (Upper Limit of Quantitation) must be <20% of LLOQ signal.

References

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